

Essential Safety and Operational Guide for Handling Mevinphos

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Mevinphos

Cat. No.: B3423346

[Get Quote](#)

This document provides critical safety protocols, personal protective equipment (PPE) guidelines, and emergency procedures for the handling and disposal of **Mevinphos**. It is intended for laboratory personnel, including researchers and scientists, to ensure safe operational conduct and mitigate risks associated with this highly toxic organophosphate insecticide.

Hazard Identification and Exposure Limits

Mevinphos is classified as a highly hazardous substance.^[1] It is fatal if swallowed, fatal in contact with skin, and fatal if inhaled.^{[2][3][4]} It can be absorbed through the skin and causes damage to organs.^{[2][5]} Acute exposure can lead to a range of symptoms including sweating, pinpoint pupils, blurred vision, dizziness, muscle spasms, seizures, respiratory depression, and coma.^{[6][7]} Effects of exposure may be delayed.^{[6][7]}

Quantitative Toxicity Data:

Metric	Value	Species	Source
Oral LD50	3 mg/kg	Rat	[3]
Dermal LD50	4 mg/kg	Rat	[3]
UN Number	3018 or 3278	-	[1] [8]
DOT Hazard Class	6.1 (Poison)	-	[8]
WHO Classification	Ia (Extremely hazardous)	-	[1]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **Mevinphos**. The required equipment varies based on the task being performed.

Task	Body Protection	Hand Protection	Eye/Face Protection	Respiratory Protection
Routine Handling & Mixing	Chemical-resistant protective suit or coveralls worn over regular work clothes. ^[9] A chemical-resistant apron is also recommended. ^{[9][10]}	Unlined, elbow-length chemical-resistant gloves (e.g., nitrile or neoprene). ^{[9][10]}	Snug-fitting chemical splash goggles and a face shield. ^[9] ^{[10][11]}	A respirator is recommended for all handling activities. ^[9] Use in a well-ventilated area, preferably within a chemical fume hood. ^{[2][4]}
Spill Cleanup	Full-body chemical-resistant suit (e.g., Tyvek). ^[12]	Heavy-duty chemical-resistant gloves (e.g., nitrile, neoprene). ^[10]	Full-face respirator with appropriate cartridges for organic vapors. ^[12]	Full-face respirator or a Self-Contained Breathing Apparatus (SCBA) for large spills. ^[13]
Storage & Transport	Long-sleeved shirt, long pants, and closed-toe shoes.	Chemical-resistant gloves when handling containers. ^[10]	Safety glasses with side shields. ^[9]	Not typically required if containers are sealed and intact.

Operational Plans: Handling and Storage

Standard Operating Procedure for Handling:

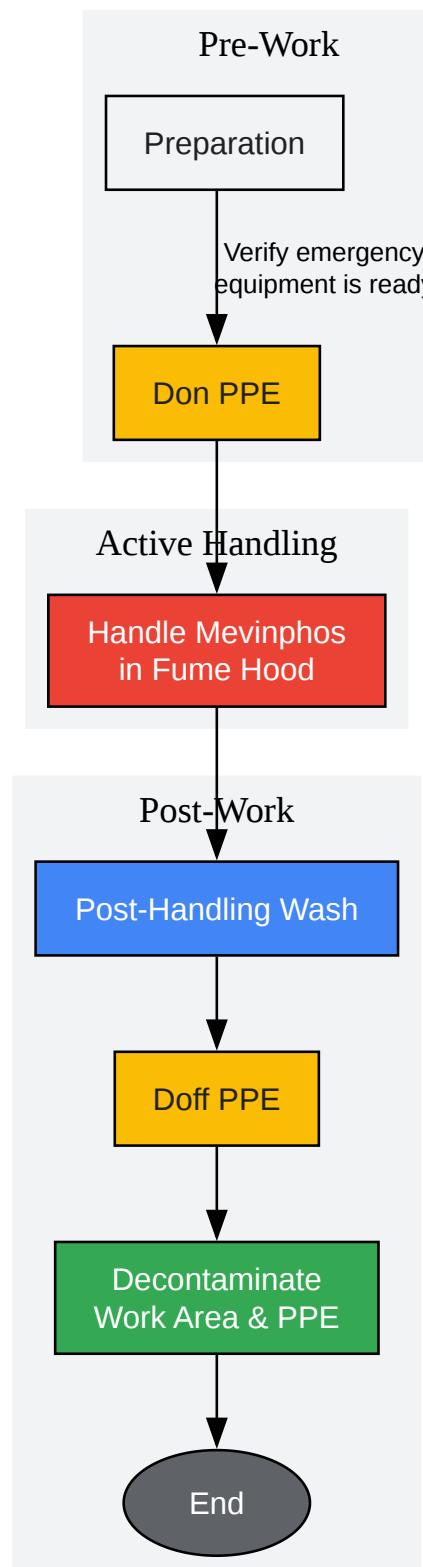
- Training: All personnel must be trained on the hazards of **Mevinphos** and the proper handling and emergency procedures before beginning work.^[8]
- Preparation: Work in a designated, well-ventilated area, such as a certified chemical fume hood.^{[2][4]} Ensure emergency equipment, including an eyewash station, emergency shower,

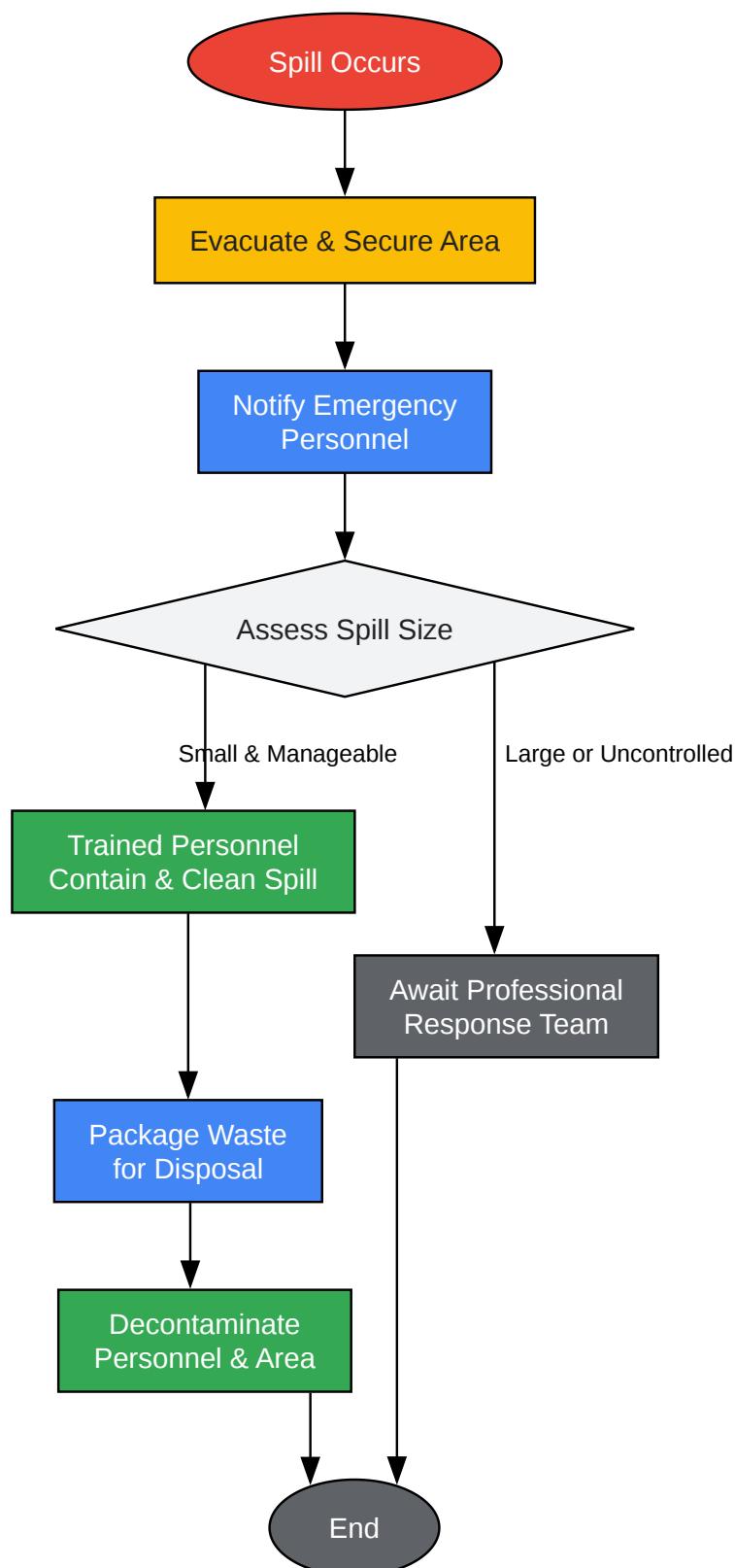
and spill kit, is immediately accessible.[8]

- Donning PPE: Put on all required PPE as detailed in the table above before handling the chemical.
- Handling: Use automated or enclosed systems where possible to minimize direct contact, such as automatically pumping the liquid from storage containers.[8] Avoid actions that could generate aerosols or vapors. Do not eat, drink, or smoke in the work area.[2][5][8]
- Post-Handling: After handling, wash hands and any potentially exposed skin areas thoroughly with soap and water.[2][8]
- Doffing PPE: Remove PPE carefully to avoid self-contamination. Remove gloves last and wash hands immediately.
- Decontamination: Contaminated work clothes must be removed promptly and laundered separately by trained individuals aware of the hazards.[8] Reusable PPE must be cleaned after each use.

Storage Requirements:

- Store in tightly closed, original containers in a cool, dry, and well-ventilated area.[2][8]
- Store locked up and out of reach of children.[2][4]
- Keep away from heat, sparks, open flames, and direct sunlight.[2][5]
- **Mevinphos** is incompatible with oxidizing agents, stainless steel, iron, brass, and some plastics.[8]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Mevinphos (Ref: ENT 22374) [sitem.herts.ac.uk]
- 2. cdn.chemservice.com [cdn.chemservice.com]
- 3. agilent.com [agilent.com]
- 4. static.cymitquimica.com [static.cymitquimica.com]
- 5. chemos.de [chemos.de]
- 6. MEVINPHOS | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 7. Mevinphos | C7H13O6P | CID 9560 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. nj.gov [nj.gov]
- 9. Welcome to PSEP! [core.psep.cce.cornell.edu]
- 10. Personal safety and protective clothing [fao.org]
- 11. CCOHS: Landscaping - Pesticides - Personal Protective Equipment [ccohs.ca]
- 12. solutionsstores.com [solutionsstores.com]
- 13. publications.mgcafe.uky.edu [publications.mgcafe.uky.edu]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Mevinphos]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3423346#personal-protective-equipment-for-handling-mevinphos>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com